

The Structure-Activity Relationship of Lenalidomide-6-F: A Technical Guide

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Compound of Interest

Compound Name: *Lenalidomide-6-F*

Cat. No.: *B15543292*

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Introduction

Lenalidomide, an immunomodulatory agent, has become a cornerstone in the treatment of multiple myeloma and other hematological malignancies. Its mechanism of action revolves around its ability to bind to the E3 ubiquitin ligase Cereblon (CRBN), thereby inducing the ubiquitination and subsequent proteasomal degradation of specific neosubstrates, primarily the lymphoid transcription factors IKZF1 (Ikaros) and IKZF3 (Aiolos).[1][2][3] This targeted protein degradation leads to downstream effects, including apoptosis of malignant cells and immunomodulation.

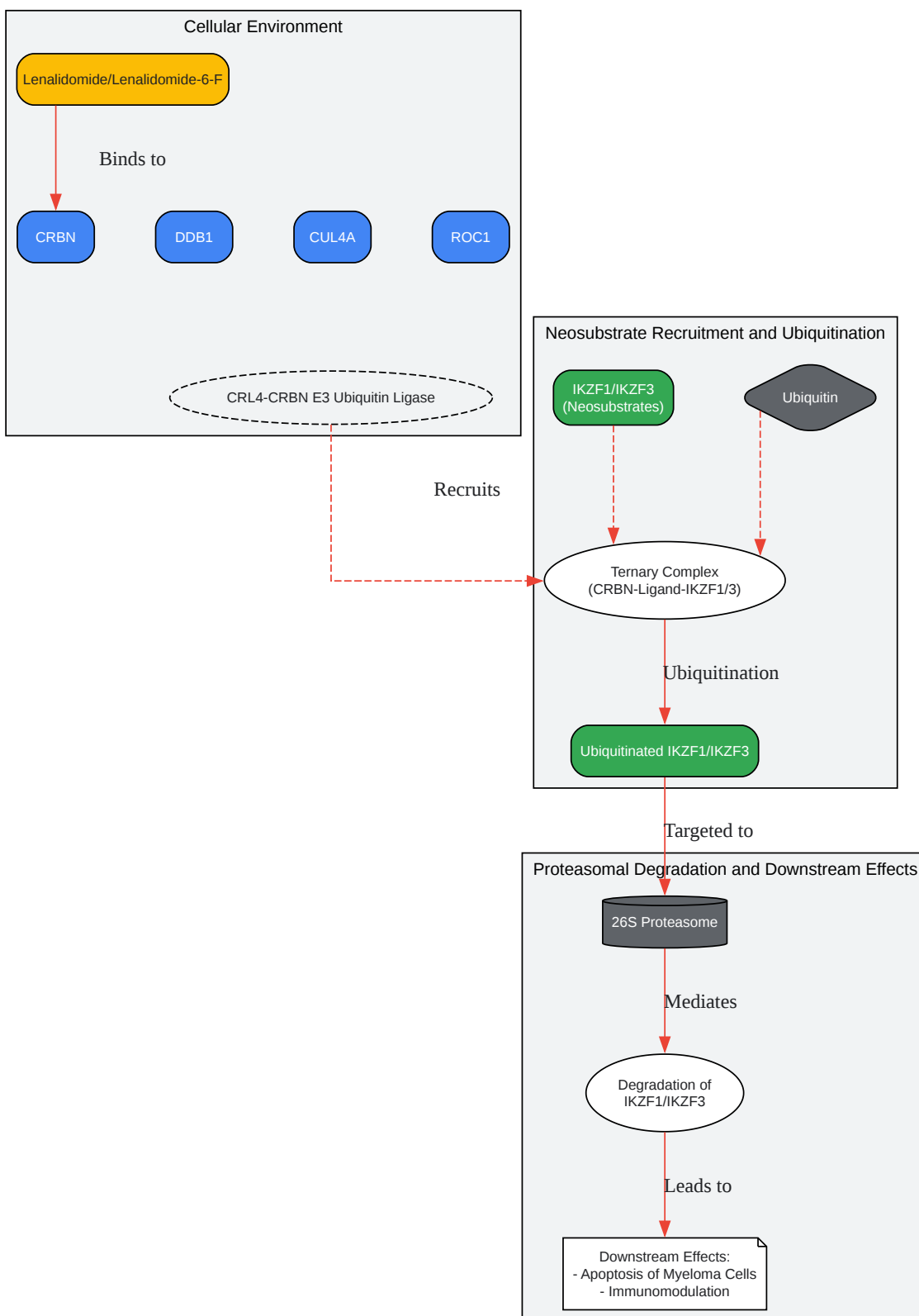
The structure-activity relationship (SAR) of lenalidomide analogs is a critical area of research for the development of next-generation degraders with improved potency, selectivity, and pharmacokinetic properties. This guide focuses on the SAR of a specific analog, **Lenalidomide-6-F**, where a fluorine atom is introduced at the 6-position of the isoindolinone ring. This modification has been explored to understand its impact on the biological activity and therapeutic potential of the parent molecule.

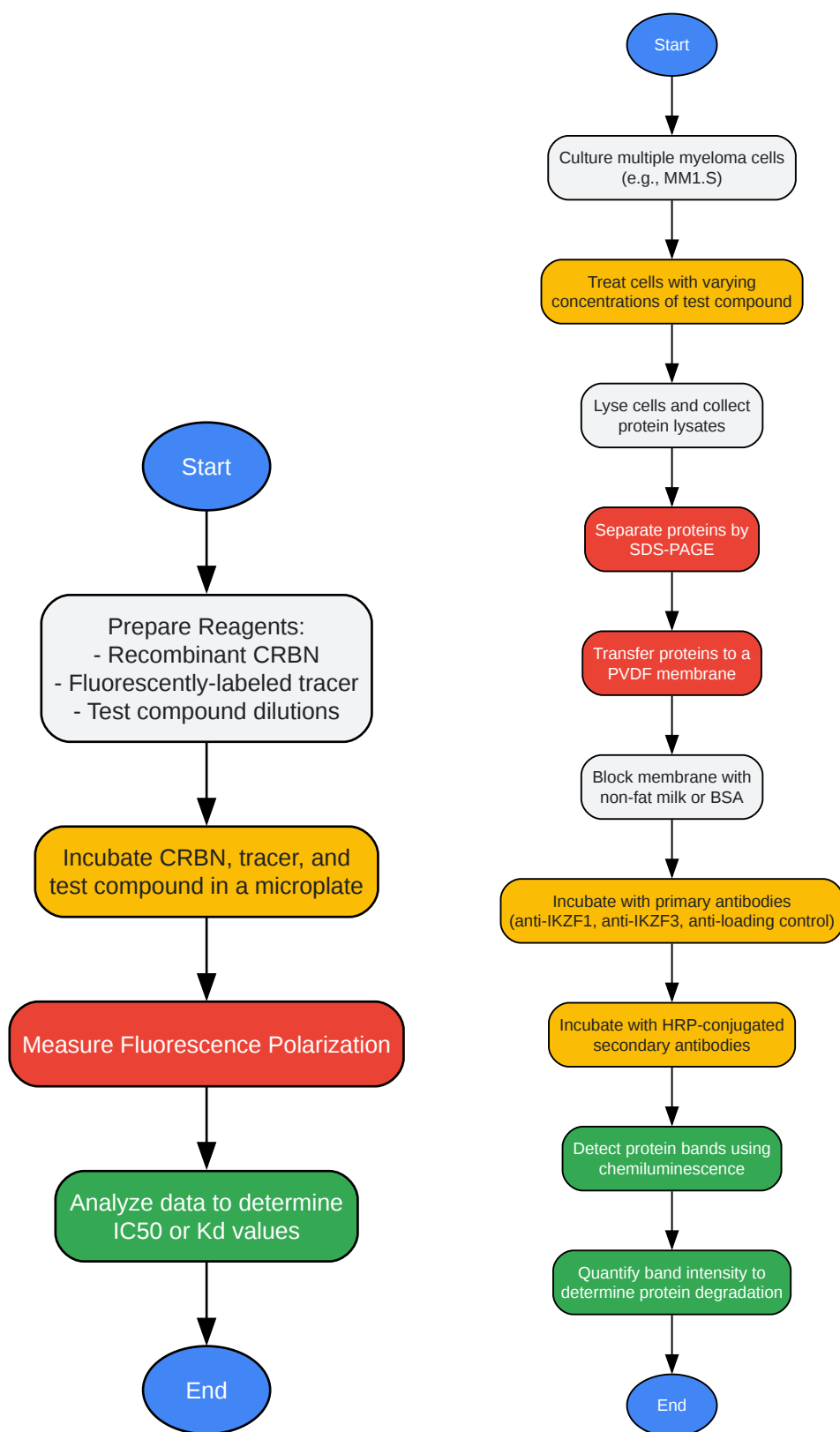
Core Mechanism of Action

The binding of lenalidomide and its analogs to CRBN is the initial event that triggers a cascade of molecular interactions, leading to the degradation of target proteins. The interaction is highly specific and is influenced by the chemical structure of the ligand.

Signaling Pathway of Lenalidomide-Induced Protein Degradation

The following diagram illustrates the key steps in the lenalidomide-mediated degradation of IKZF1/3.





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